

PIK-90 stability in DMSO at -20°C

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Compound of Interest

Compound Name: PIK-90
CAS No.: 677338-12-4
Cat. No.: B1684649

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PIK-90 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **PIK-90** in DMSO, along with troubleshooting advice and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **PIK-90** in DMSO?

A1: The recommended storage temperature for **PIK-90** dissolved in DMSO is -20°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Q2: How long is a **PIK-90** solution in DMSO stable at -20°C?

A2: The stability of **PIK-90** in DMSO at -20°C varies according to different suppliers. It is recommended to use the solution within 1 to 3 months, although some sources suggest it can be stable for up to a year.[\[1\]](#)[\[2\]](#)[\[4\]](#) To ensure optimal activity, it is best to prepare fresh solutions or use them within the shorter time frame.

Q3: Is it acceptable to freeze and thaw **PIK-90** stock solutions repeatedly?

A3: No, it is strongly advised to avoid multiple freeze-thaw cycles.[1][2] Aliquoting the stock solution into single-use volumes is recommended to prevent degradation and loss of potency.

Q4: What should I do if I observe precipitation in my **PIK-90** solution after thawing?

A4: If precipitation occurs, gentle warming of the solution may help to redissolve the compound.[6] Ensure the solution is clear before use. If precipitation persists, it may indicate degradation or solubility issues, and a fresh stock solution should be prepared.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity of PIK-90 in an experiment.	1. Compound degradation due to improper storage. 2. Multiple freeze-thaw cycles. 3. Extended storage beyond the recommended period.	1. Prepare a fresh stock solution of PIK-90 in high-quality, anhydrous DMSO. 2. Aliquot the new stock solution into single-use vials to avoid freeze-thaw cycles. 3. Always store aliquots at -20°C and use within the recommended timeframe (see stability data below).
Precipitate observed in the PIK-90 stock solution upon thawing.	1. The compound has come out of solution at low temperatures. 2. The concentration of the stock solution is too high.	1. Gently warm the vial to help redissolve the precipitate.[6] 2. If the issue persists, consider preparing a slightly more dilute stock solution.
Inconsistent experimental results using the same PIK-90 stock.	1. Degradation of the compound over time. 2. Inaccurate pipetting from a single large stock vial.	1. Use a fresh aliquot for each experiment to ensure consistent potency. 2. Ensure proper mixing of the stock solution before making dilutions.

Quantitative Data Summary

The stability of **PIK-90** in DMSO at -20°C as stated by various suppliers is summarized below.

Supplier/Source	Recommended Storage Duration at -20°C	Reference
Supplier A	Use within 1 month	[1]
MedchemExpress	1 year	[2]
Calbiochem/Merck Millipore	Up to 3 months	[4]
Cayman Chemical	≥ 4 years (as supplied solid)	[3]

Experimental Protocols

Preparation of **PIK-90** Stock Solution

This protocol describes the preparation of a 10 mM **PIK-90** stock solution in DMSO.

Materials:

- **PIK-90** powder (M.Wt: 351.36 g/mol)[\[6\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sterile microcentrifuge tubes

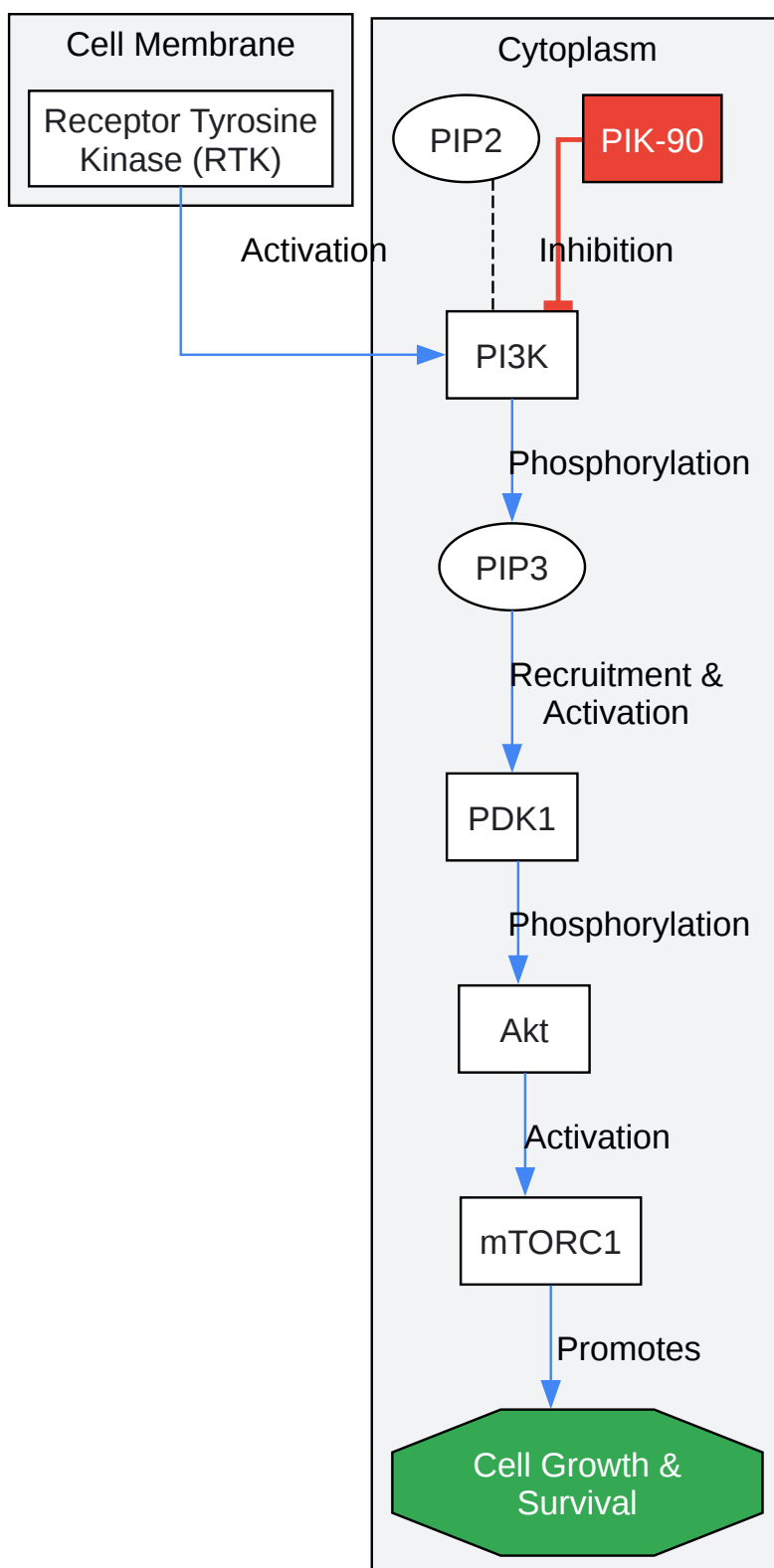
Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **PIK-90** needed:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 351.36 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.51 \text{ mg}$
- Dissolution:
 - Weigh out 3.51 mg of **PIK-90** powder and place it in a sterile microcentrifuge tube.

- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution until the **PIK-90** is completely dissolved. Gentle warming can be applied if necessary to aid dissolution.[\[6\]](#)
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C .[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[\[2\]](#)

Visualizations

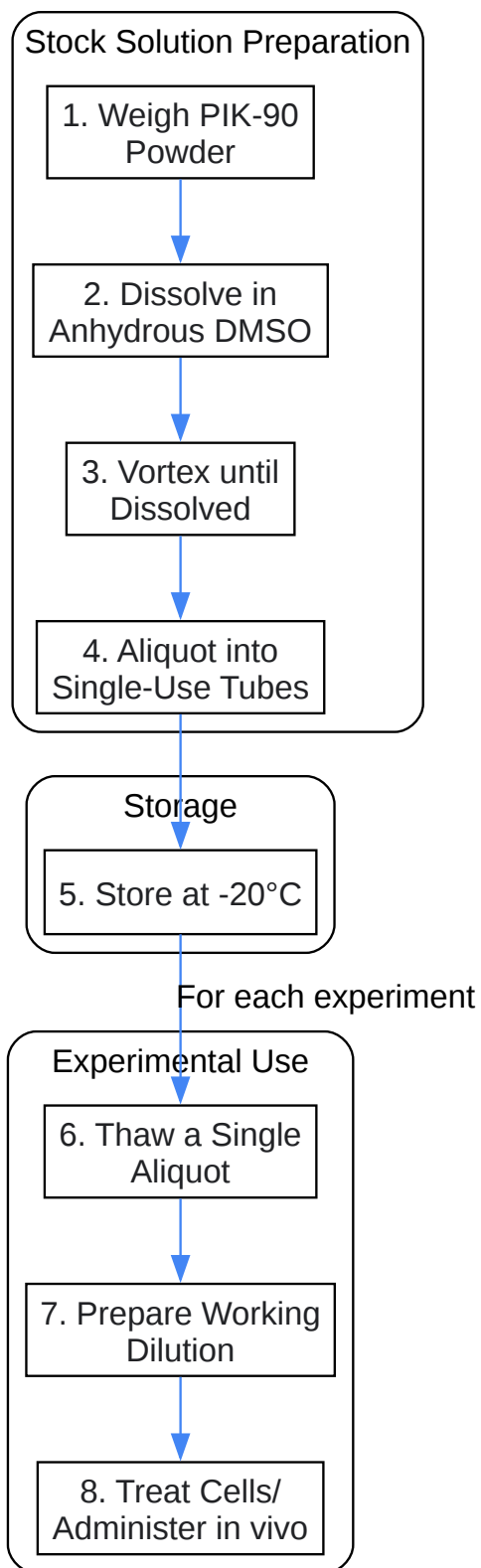
PI3K/Akt/mTOR Signaling Pathway Inhibition by **PIK-90**



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Caption: **PIK-90** inhibits the PI3K/Akt/mTOR signaling pathway.

Experimental Workflow for PIK-90 Stock Preparation and Use



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Caption: Workflow for preparing and using **PIK-90** solutions.

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References

- [1. adooq.com \[adooq.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
- [4. merckmillipore.com \[merckmillipore.com\]](#)
- [5. medkoo.com \[medkoo.com\]](#)
- [6. PIK 90 | PI 3-kinase | Tocris Bioscience \[toocris.com\]](#)
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